Technical Support Center: Navigating Cell Permeability Challenges of Pyridoxazine Compounds

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Compound of Interest

Compound Name:	*2,3-Dihydro-1H-pyrido[2,3-b][1,4]oxazine*
CAS No.:	*1112193-37-9*
Cat. No.:	*B1317610*

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with pyridoxazine-based compounds. This guide is designed to provide in-depth troubleshooting strategies and answers to frequently asked questions regarding the often-encountered challenge of low cell permeability with this promising class of heterocyclic compounds. By understanding the underlying physicochemical principles and employing targeted experimental approaches, you can effectively diagnose and overcome permeability barriers in your drug discovery and development workflow.

Understanding the Permeability Challenge in Pyridoxazine Scaffolds

Pyridoxazine scaffolds, which incorporate both a pyridazine and an oxazine ring system, offer a rich chemical space for designing novel therapeutics. However, the inherent electronic properties and structural features of this heterocyclic system can often lead to suboptimal

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physicochemical characteristics that hinder passive diffusion across cellular membranes. Key contributors to low permeability in this compound class include:

- High Polarity: The presence of multiple nitrogen and oxygen atoms can lead to a high polar surface area (PSA), a key predictor of membrane permeability. Molecules with a PSA exceeding 140 Å² often exhibit poor cell penetration.
- Hydrogen Bonding Capacity: The nitrogen and oxygen atoms in the pyridoxazine core are potent hydrogen bond acceptors, and substituents can introduce hydrogen bond donors. While crucial for target engagement, excessive hydrogen bonding with the aqueous environment can increase the energy barrier for partitioning into the lipophilic cell membrane.
- Low Lipophilicity: A low octanol-water partition coefficient (LogP) indicates a preference for the aqueous phase over the lipid bilayer of the cell membrane, resulting in reduced passive diffusion.
- Potential for Efflux: The structural motifs within some pyridoxazine derivatives may be recognized by cellular efflux transporters like P-glycoprotein (P-gp), which actively pump the compounds out of the cell, leading to low intracellular accumulation.

This guide will provide a systematic approach to identifying the root cause of low permeability and implementing effective strategies for improvement.

Troubleshooting Guide: A-Q&A Approach

This section is structured in a question-and-answer format to directly address common issues encountered during the experimental evaluation of pyridoxazine compound permeability.

Q1: My initial in silico predictions for my pyridoxazine series suggested good permeability, but my experimental results from a PAMPA assay are poor. What could be the discrepancy?

A1: This is a common scenario, and the discrepancy often lies in the limitations of in silico models and the specific conditions of your in vitro assay. Here’s a breakdown of potential causes and how to investigate them:

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- Inadequacy of the Computational Model: While computational tools are invaluable for initial screening, they may not fully capture the complex interplay of factors governing permeability. [1] Standard models might not be parameterized for the specific heterocyclic scaffold of your pyridoxazine derivatives.
    - Actionable Advice: Re-evaluate your compounds using multiple computational models that employ different algorithms (e.g., fragment-based, physics-based). Look for consensus in the predictions. If possible, use models specifically trained on datasets containing a diverse range of heterocyclic compounds.
- Solubility-Limited Permeability: The Parallel Artificial Membrane Permeability Assay (PAMPA) is sensitive to the solubility of the compound in the assay buffer. If your compound precipitates in the donor well, the measured permeability will be artificially low.
    - Actionable Advice:
        - Measure the kinetic solubility of your compound in the PAMPA buffer.
        - If solubility is low, consider adding a small percentage of a co-solvent like DMSO (typically up to 1-2%) to both the donor and acceptor buffers. Be aware that high concentrations of co-solvents can disrupt the integrity of the artificial membrane.
        - Visually inspect the donor wells after the assay for any signs of precipitation.
- Compound Aggregation: Some compounds, particularly those with planar aromatic systems, can self-associate and form aggregates in aqueous solutions. These aggregates have a much larger effective size and will not readily permeate the membrane.
    - Actionable Advice: Use dynamic light scattering (DLS) to assess the aggregation state of your compound in the assay buffer. If aggregation is detected, formulation strategies to favor the monomeric species will be necessary.

Q2: I'm seeing good permeability in my PAMPA assay, but very low permeability in my Caco-2 cell-based assay. What does this suggest?

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A2: A significant drop in permeability when moving from a passive diffusion model (PAMPA) to a cell-based model (Caco-2) is a strong indicator of active cellular processes at play, most commonly active efflux.[2]

- Active Efflux: Caco-2 cells express a variety of efflux transporters, such as P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP), which can actively pump your compound out of the cell.[2]
  - Actionable Advice:
    - Conduct a Bi-directional Caco-2 Assay: Measure the permeability in both the apical-to-basolateral (A-to-B) and basolateral-to-apical (B-to-A) directions. An efflux ratio (Papp B-A / Papp A-B) greater than 2 is a strong indication of active efflux.
    - Use Efflux Inhibitors: Perform the Caco-2 assay in the presence of known efflux pump inhibitors, such as verapamil (for P-gp). A significant increase in A-to-B permeability in the presence of an inhibitor confirms that your compound is a substrate for that transporter.
- Metabolic Instability: Caco-2 cells have some metabolic capacity. If your compound is rapidly metabolized by enzymes in the Caco-2 cells, the concentration of the parent compound in the acceptor well will be low, leading to an underestimation of permeability.
  - Actionable Advice: Analyze the acceptor well samples by LC-MS/MS not only for the parent compound but also for potential metabolites. The appearance of metabolites would indicate that metabolic instability is a contributing factor.

Q3: My pyridoxazine compound has a high polar surface area (PSA > 160 Å²), and its permeability is consistently low across all assays. What are my options for chemical modification?

A3: A high PSA is a significant hurdle for passive diffusion. The primary goal of chemical modification will be to reduce the polarity of the molecule without compromising its binding affinity for the target. Here are some strategies:

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- Masking Polar Groups with a Prodrug Approach: This is a highly effective strategy for transiently increasing lipophilicity and masking hydrogen bond donors.[2][3][4][5][6][7] For pyridoxazine compounds that may contain amine or hydroxyl functionalities, consider the following prodrug strategies:
  - Acyloxymethyl or Alkoxycarbonyloxymethyl Ethers/Esters: These can be used to mask hydroxyl or carboxylic acid groups.
  - Carbamates: Primary or secondary amines can be converted to carbamates, which are often more lipophilic and can be designed to be cleaved by intracellular esterases.
  - N-Mannich Bases: These can be formed from primary or secondary amines to increase lipophilicity and suppress the pKa of the amine.[3]
- Bioisosteric Replacement: Replace polar functional groups with less polar bioisosteres that maintain the necessary electronic and steric properties for biological activity. For example, a carboxylic acid could potentially be replaced with a tetrazole.
- Intramolecular Hydrogen Bonding: Introduce substituents that can form an intramolecular hydrogen bond with a nearby polar group. This can effectively "hide" the polar functionality from the aqueous environment, reducing the effective PSA and increasing permeability.
- Fluorination: Strategic placement of fluorine atoms can lower the pKa of nearby basic nitrogen atoms, reducing their ionization at physiological pH. Fluorine can also favorably impact membrane partitioning.

Below is a table summarizing potential chemical modification strategies and their expected impact on physicochemical properties.

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Modification Strategy	Target Functional Group	Expected Change in LogP	Expected Change in PSA	Expected Change in H-Bond Donors	Potential Impact on Permeability
Prodrug: Carbamate formation	Primary/Secondary Amine	Increase	Decrease	Decrease	Significant Increase
Prodrug: Esterification	Carboxylic Acid	Increase	No significant change	Decrease	Increase
Bioisosteric Replacement (e.g., -COOH to Tetrazole)	Carboxylic Acid	Variable	Decrease	Decrease	Potential Increase
Intramolecular H-Bonding	Proximal H-bond donor/acceptor pairs	Increase	Effective Decrease	No change	Increase
Strategic Fluorination	Near basic nitrogen centers	Increase	No significant change	No change	Increase

Frequently Asked Questions (FAQs)

Q: What are the ideal ranges for LogP and PSA for a pyridoxazine compound to have a good chance of oral bioavailability?

A: While there are no absolute rules, general guidelines for oral bioavailability often refer to "Lipinski's Rule of Five," which suggests:

- LogP ≤ 5
- Molecular Weight ≤ 500 Da
- Hydrogen Bond Donors ≤ 5

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- Hydrogen Bond Acceptors ≤ 10

For cell permeability, a Polar Surface Area (PSA) of ≤ 140 Å² is generally considered favorable. However, these are guidelines, and many successful drugs fall outside of these ranges. It is more important to consider the balance of these properties.

Q: How can I use computational tools to guide my chemical modification strategy for improving permeability?

A: Computational chemistry can be a powerful predictive tool.[1] You can use software to:

- Calculate Physicochemical Properties: For a series of virtual analogs, calculate key properties like LogP, PSA, number of rotatable bonds, and hydrogen bond donors/acceptors.
- Predict Permeability: Use QSAR models to predict the permeability of your virtual compounds.
- Visualize Conformations: Molecular dynamics simulations can help you understand if a molecule can adopt a conformation that shields its polar groups in a non-polar environment, a concept known as "chameleonic behavior."

Q: Are there any specific formulation strategies that can help improve the apparent permeability of my pyridoxazine compounds in in vitro assays?

A: Yes, formulation can play a role, especially if solubility is a limiting factor. The use of solubilizing agents or co-solvents in the assay buffer can improve the concentration of the compound available for permeation. Deep eutectic solvents (DES) are also being explored as novel drug delivery systems to enhance both solubility and permeability.

Experimental Protocols

Parallel Artificial Membrane Permeability Assay (PAMPA) - High-Throughput Screening

This protocol provides a general framework for assessing passive permeability.

Materials:

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- 96-well donor plates (e.g., Millipore MAIPNTR10)
- 96-well acceptor plates (e.g., Millipore MSSACCEPT0R)
- Lecithin in dodecane solution (e.g., 1-2% w/v)
- Phosphate-buffered saline (PBS), pH 7.4
- DMSO
- Test compounds and control compounds (e.g., propranolol for high permeability, theophylline for low permeability)

Procedure:

- Prepare Solutions: Prepare stock solutions of your test and control compounds in DMSO. Create a working solution of each compound at the desired final concentration (e.g., 200 µM) in PBS with a final DMSO concentration of 1-2%.
- Coat the Donor Plate: Carefully add 5 µL of the lecithin/dodecane solution to the membrane of each well of the donor plate.
- Prepare the Acceptor Plate: Add 300 µL of PBS (with 1-2% DMSO) to each well of the acceptor plate.
- Add Compounds to the Donor Plate: Add 150 µL of the compound working solutions to the donor plate wells.
- Assemble the "Sandwich": Carefully place the donor plate onto the acceptor plate.
- Incubation: Incubate the plate assembly at room temperature for 4-18 hours in a humidified chamber to prevent evaporation.
- Sample Collection and Analysis: After incubation, carefully separate the plates. Collect samples from both the donor and acceptor wells. Analyze the concentration of the compound in each sample using a suitable analytical method (e.g., LC-MS/MS, UV-Vis spectroscopy).

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- Calculate Permeability (Papp): The apparent permeability coefficient (Papp) can be calculated using established equations that take into account the volume of the donor and acceptor wells, the surface area of the membrane, and the incubation time.

Caco-2 Cell Permeability Assay

This protocol outlines the key steps for assessing permeability in a cell-based model.

Materials:

- Caco-2 cells
- Cell culture medium (e.g., DMEM with FBS, non-essential amino acids, and antibiotics)
- Transwell inserts (e.g., 24-well format)
- Hanks' Balanced Salt Solution (HBSS)
- Test compounds and control compounds

Procedure:

- Cell Seeding and Differentiation: Seed Caco-2 cells onto the Transwell inserts at an appropriate density. Culture the cells for 21 days to allow them to differentiate and form a confluent monolayer with tight junctions.
- Monolayer Integrity Check: Before the assay, measure the transepithelial electrical resistance (TEER) of the cell monolayer. TEER values should be above a predetermined threshold (e.g., >250 $\Omega \cdot cm^2$) to ensure the integrity of the tight junctions.
- Prepare Dosing Solutions: Prepare solutions of your test and control compounds in HBSS.
- Permeability Measurement (A-to-B):
  - Wash the cell monolayers with pre-warmed HBSS.
  - Add the dosing solution to the apical (upper) chamber and fresh HBSS to the basolateral (lower) chamber.

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- Incubate at 37°C with gentle shaking.
- At specified time points (e.g., 30, 60, 90, 120 minutes), take samples from the basolateral chamber and replace with fresh HBSS.

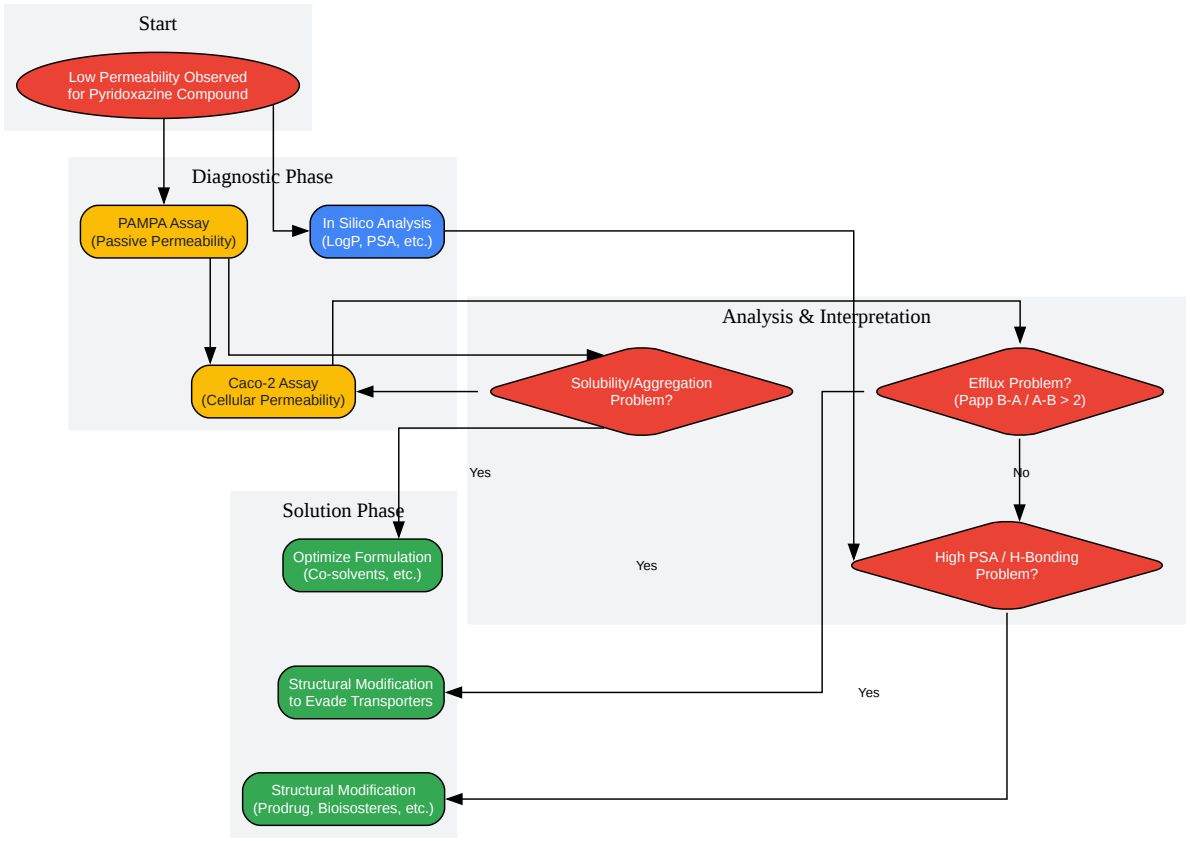
- Permeability Measurement (B-to-A for Efflux):
  - Follow the same procedure as above, but add the dosing solution to the basolateral chamber and sample from the apical chamber.

- Sample Analysis: Analyze the concentration of the compound in the collected samples using LC-MS/MS.
- Calculate Permeability (Papp) and Efflux Ratio: Calculate the Papp values for both A-to-B and B-to-A directions. The efflux ratio is the ratio of Papp (B-to-A) to Papp (A-to-B).

Visualizing the Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting low permeability of pyridoxazine compounds.

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